

Technical Guide to HyNic-PEG4-alkyne: Structure and Application

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Compound of Interest		
Compound Name:	HyNic-PEG4-alkyne	
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Introduction

HyNic-PEG4-alkyne is a heterobifunctional linker designed for advanced bioconjugation applications, particularly in the construction of complex biomolecular architectures such as antibody-drug conjugates (ADCs).[1] Its structure features two distinct and orthogonal reactive moieties: a 6-hydrazinonicotinamide (HyNic) group and a terminal alkyne. These are connected by a hydrophilic 4-unit polyethylene glycol (PEG) spacer.[2][3] This dual functionality allows for a controlled, stepwise conjugation strategy, enabling the precise assembly of three different components (e.g., an antibody, a linker, and a payload).

The HyNic group provides a reactive handle for conjugation to aldehyde- or ketone-containing molecules through the formation of a stable hydrazone bond.[2] Concurrently, the terminal alkyne group is available for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry," to react with azide-functionalized molecules.[1] The PEG4 spacer enhances aqueous solubility, reduces aggregation of conjugates, and provides spatial separation between the conjugated molecules.

Chemical Structure and Properties

The structure of **HyNic-PEG4-alkyne** consists of three key components:

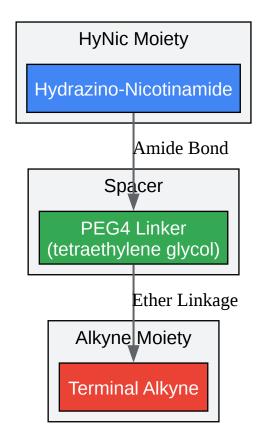




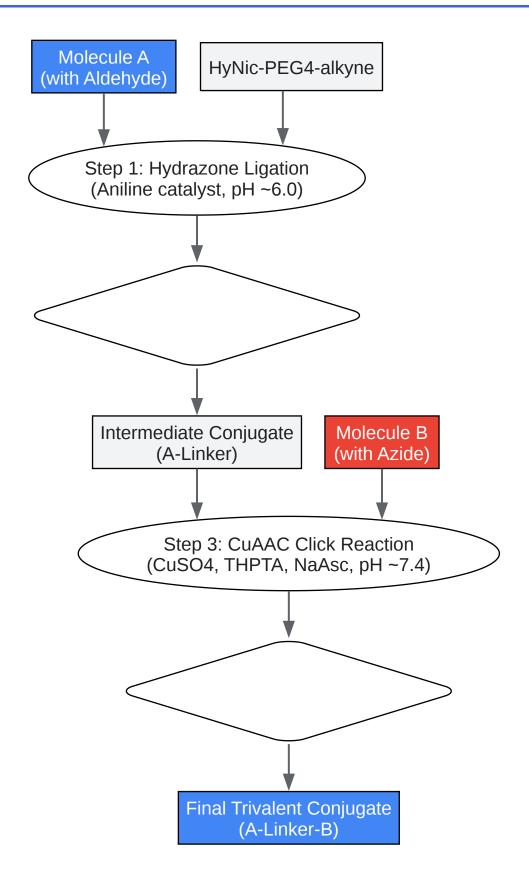


- HyNic (6-hydrazinonicotinamide) Moiety: An aromatic hydrazine that reacts chemoselectively
 with aldehydes and ketones to form a stable bis-aryl hydrazone bond. This reaction is often
 catalyzed by aniline and proceeds efficiently at or near neutral pH.
- PEG4 Spacer: A tetraethylene glycol linker that imparts hydrophilicity to the molecule, improving its solubility in aqueous buffers commonly used for biological experiments. This spacer also minimizes steric hindrance between the conjugated partners.
- Terminal Alkyne: A triple bond that serves as a reactive partner for CuAAC click chemistry, enabling covalent ligation to azide-bearing molecules to form a stable triazole linkage.









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